

2,5-dichlorophenol octanol-water partition coefficient

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Compound of Interest

Compound Name: 2,5-Dichlorophenol

Cat. No.: B122974

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An In-Depth Technical Guide on the Octanol-Water Partition Coefficient of **2,5-Dichlorophenol**

Introduction

The octanol-water partition coefficient (Kow), typically expressed in its logarithmic form (Log Kow), is a critical physicochemical parameter that quantifies the lipophilicity of a chemical substance. It represents the ratio of a chemical's concentration in the octanol phase to its concentration in the aqueous phase at equilibrium in a two-phase system.^{[1][2]} This measure is fundamental in environmental science, toxicology, and pharmaceutical development as it predicts a chemical's environmental fate, bioaccumulation potential, and pharmacokinetic properties.^{[1][2]} **2,5-Dichlorophenol**, a chlorinated aromatic compound used as an intermediate in the synthesis of dyes, resins, and pesticides, is of environmental interest due to its potential toxicity and persistence.^{[3][4]} A thorough understanding of its Log Kow is therefore essential for assessing its environmental risk and biological interactions.

Data Presentation

The octanol-water partition coefficient for **2,5-dichlorophenol** has been experimentally determined and is summarized in the table below.

Chemical Compound	Log Kow	Method	Reference
2,5-Dichlorophenol	3.06	Not Specified	^[3]

Experimental Protocols

The determination of the octanol-water partition coefficient is primarily conducted using two established experimental methods: the Shake-Flask method and the High-Performance Liquid Chromatography (HPLC) method.

Shake-Flask Method (OECD 107)

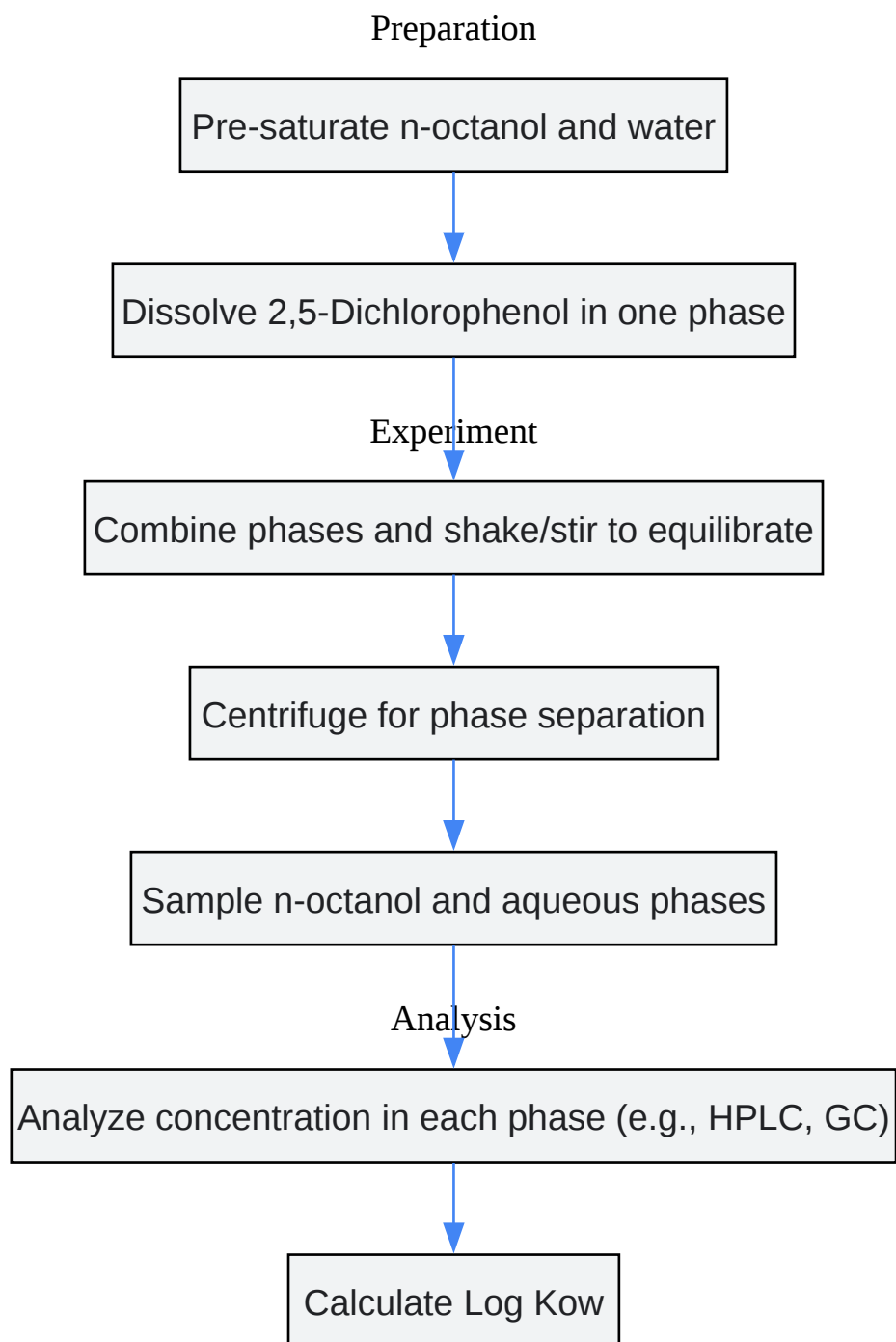
The shake-flask method is a direct measurement of the partitioning of a substance between n-octanol and water.^{[5][6]} It is considered the gold standard for determining Log Kow values and is suitable for compounds with Log Kow in the range of -2 to 4.^[5]

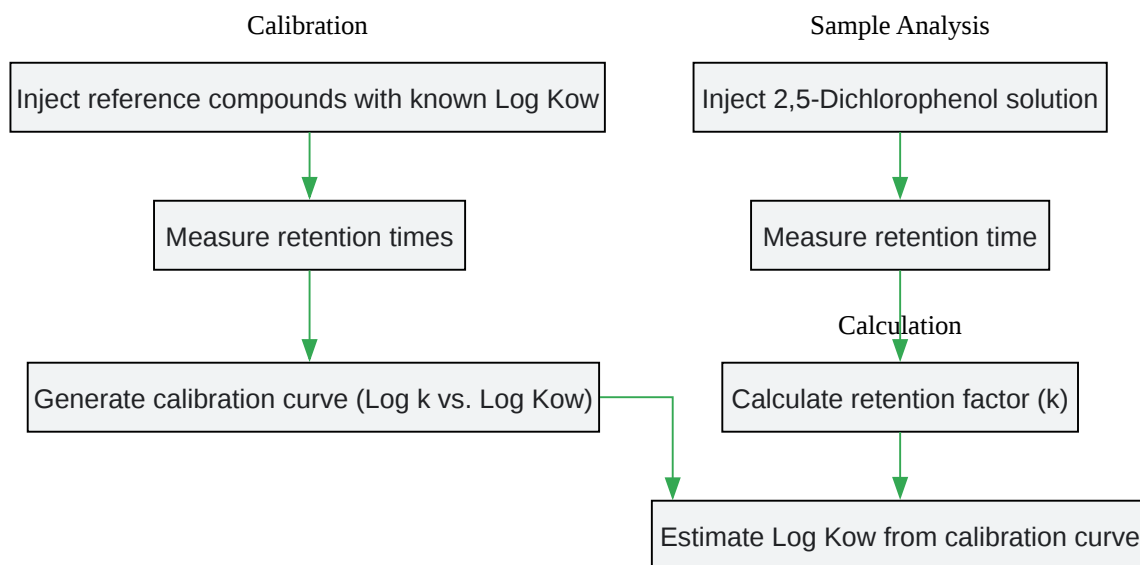
Methodology:

- Solvent Preparation: Equal volumes of n-octanol and water (or a suitable buffer for ionizable substances) are mixed and allowed to pre-saturate for 24 hours to ensure thermodynamic equilibrium.^[7]
- Sample Preparation: A known amount of **2,5-dichlorophenol** is dissolved in either the pre-saturated n-octanol or water phase. The initial concentration should be chosen to be within the analytical detection limits for both phases.
- Partitioning: The two phases are combined in a vessel and are vigorously shaken for a predetermined period to facilitate the partitioning of the analyte between the two immiscible layers. For substances with high hydrophobicity, a slow-stirring method may be employed to avoid the formation of microdroplets that can interfere with accurate measurements.^[5]
- Phase Separation: The mixture is then centrifuged to ensure a complete separation of the n-octanol and water phases.^[6]
- Concentration Analysis: Aliquots are carefully taken from both the n-octanol and the aqueous phases. The concentration of **2,5-dichlorophenol** in each phase is determined using a suitable analytical technique, such as UV-Vis spectrophotometry, gas chromatography (GC), or high-performance liquid chromatography (HPLC).^[1]
- Calculation of Kow: The octanol-water partition coefficient (Kow) is calculated as the ratio of the concentration of the analyte in the octanol phase to its concentration in the aqueous

phase. The Log Kow is the base-10 logarithm of this value.

For ionizable compounds like phenols, the pH of the aqueous phase must be controlled using a buffer to ensure the substance is in its non-ionized form.^[5] The experiment should be repeated with different solvent volume ratios and starting concentrations to ensure the consistency and reliability of the results.^[5]





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